

An In-depth Technical Guide to CAS Number 1803583-68-7

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Compound of Interest

Compound Name:	1-(2,2,2-Trifluoroethyl)piperidin-3-amine dihydrochloride
CAS No.:	1803583-68-7
Cat. No.:	B1459419

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A comprehensive review of the available scientific and commercial information for researchers, scientists, and drug development professionals.

Introduction

CAS number 1803583-68-7 is a chemical identifier for a specific substance. As of the latest available data, detailed public information regarding the chemical properties, synthesis, and biological applications of this compound is limited. This guide serves to consolidate the currently accessible information and provide a framework for approaching this compound in a research and development context.

Physicochemical Properties and Structure

A thorough search of publicly available chemical databases and scientific literature did not yield a specific chemical structure or detailed physicochemical properties for CAS number 1803583-68-7. One supplier lists it as "Methyl 4-(2-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)vinyl)benzoate", which suggests it is a boronate ester derivative of methyl benzoate. However, without further confirmatory data, this remains a preliminary identification.

Table 1: Putative Properties of CAS 1803583-68-7

Property	Value	Source
CAS Number	1803583-68-7	N/A
Putative Molecular Formula	C16H21BO4	Inferred
Putative Molecular Weight	290.15 g/mol	Inferred
Physical Appearance	Not available	N/A
Solubility	Not available	N/A
Melting Point	Not available	N/A
Boiling Point	Not available	N/A

Potential Applications and Research Areas

Given the putative structure as a boronate ester, CAS 1803583-68-7 could potentially be utilized in several areas of chemical synthesis and drug discovery. Boronate esters are versatile intermediates in organic chemistry, most notably in Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds.

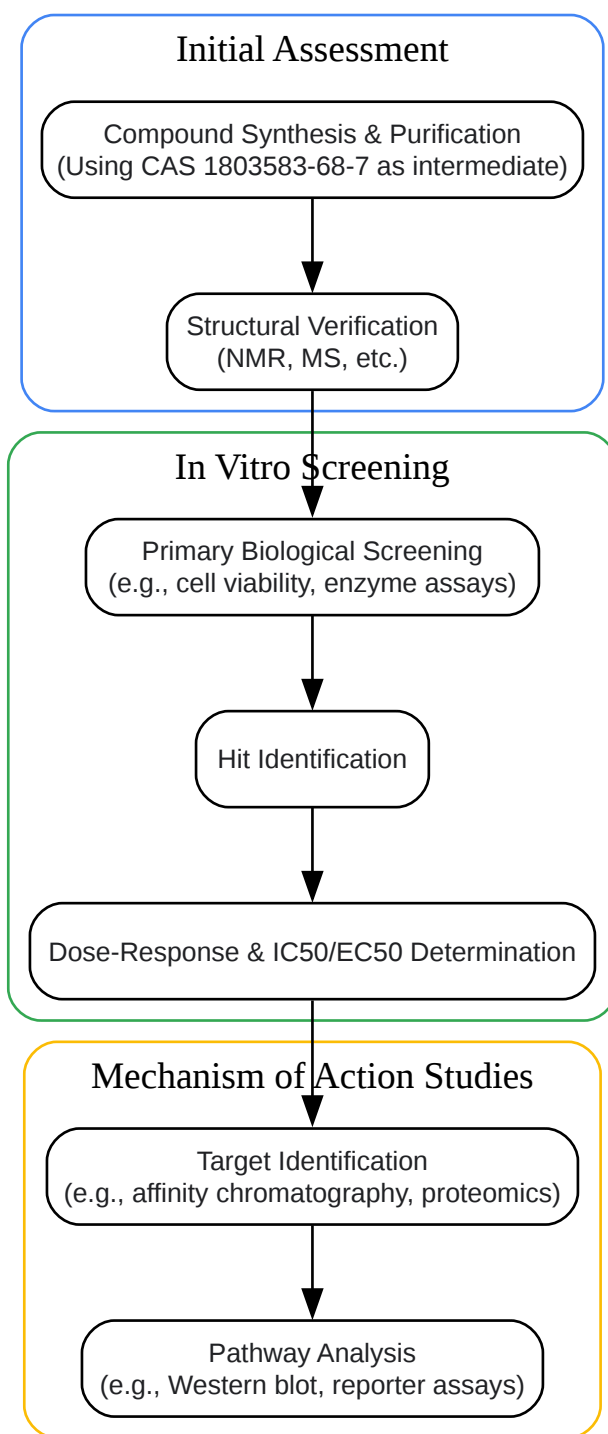
Potential research applications could include:

- **Medicinal Chemistry:** As a building block for the synthesis of more complex molecules with potential therapeutic activity. The vinyl benzoate scaffold is present in various biologically active compounds.
- **Materials Science:** In the development of novel organic materials with specific electronic or optical properties.
- **Chemical Biology:** As a component in the design of chemical probes to study biological processes.

Mechanism of Action and Signaling Pathways

Without a confirmed chemical structure and biological data, it is not possible to delineate a specific mechanism of action or associated signaling pathways for CAS 1803583-68-7. For any newly synthesized compound based on this intermediate, extensive biological screening and target identification studies would be required.

Diagram 1: General Experimental Workflow for a Novel Compound



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Caption: A generalized workflow for the initial characterization of a novel compound synthesized using an intermediate like CAS 1803583-68-7.

Experimental Protocols

Researchers working with this compound would likely employ standard organic synthesis and analytical chemistry techniques.

Protocol 1: General Suzuki-Miyaura Cross-Coupling

- To a reaction vessel, add CAS 1803583-68-7 (1 equivalent), an aryl halide (1.1 equivalents), a palladium catalyst (e.g., Pd(PPh₃)₄, 0.05 equivalents), and a base (e.g., K₂CO₃, 2 equivalents).
- Add a suitable solvent system (e.g., toluene/water or dioxane/water).
- Degas the reaction mixture by bubbling with an inert gas (e.g., argon or nitrogen) for 15-30 minutes.
- Heat the reaction to the desired temperature (typically 80-110 °C) and monitor by TLC or LC-MS.
- Upon completion, cool the reaction to room temperature and perform an aqueous workup.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography.

Safety and Handling

No specific safety data sheet (SDS) is publicly available for CAS 1803583-68-7. As with any uncharacterized chemical, it should be handled with caution in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times.

Suppliers

The availability of CAS 1803583-68-7 appears to be limited. Researchers should contact chemical suppliers specializing in building blocks and screening compounds to inquire about its availability and purity.

Table 2: Potential Supplier Information

Supplier	Product Name	Purity	Availability
Chem-Space	Methyl 4-((E)-2-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)vinyl)benzoate	>95%	In Stock

Note: Availability and product details are subject to change and should be confirmed directly with the supplier.

Conclusion

CAS number 1803583-68-7, putatively identified as Methyl 4-((E)-2-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)vinyl)benzoate, is a chemical intermediate with potential applications in organic synthesis and drug discovery. The lack of comprehensive public data necessitates a cautious and systematic approach to its use in research. The protocols and workflows outlined in this guide provide a foundational framework for scientists and researchers to begin their investigations with this compound.

References

Due to the limited public information available for CAS number 1803583-68-7, there are no direct scientific publications or extensive datasheets to reference for its specific properties or applications at this time. The information provided is based on general chemical principles and data from a supplier.

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